

Personal protective equipment for handling N-Methylacetamide-d3-1

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Compound of Interest

Compound Name: N-Methylacetamide-d3-1

Cat. No.: B1490034

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Essential Safety and Handling Guide for N-Methylacetamide-d3

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of N-Methylacetamide-d3. Adherence to these procedures is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

N-Methylacetamide-d3 is classified as a substance with significant health risks. The primary hazard is its potential for reproductive toxicity.

GHS Classification:

- Reproductive Toxicity: Category 1B[1]

Signal Word: Danger[1]

Hazard Statement:

- H360: May damage fertility or the unborn child.[1]

Routes of Entry: Inhalation, ingestion, skin, and eye contact.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling N-Methylacetamide-d3.

PPE Category	Specification	Standard Compliance
Eye/Face Protection	Safety glasses with side-shields	NIOSH (US) or EN 166 (EU)[1]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber)	Inspected prior to use[2]
Skin Protection	Protective clothing (lab coat)	N/A
Respiratory Protection	Full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges	NIOSH (US) approved[1]

Note: Respiratory protection should be used as a backup to engineering controls, such as a fume hood. If a respirator is the sole means of protection, a full-face supplied air respirator is required.[1]

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably within a laboratory fume hood.[1]
- Avoid all personal contact, including inhalation of vapors or mist.[1][3]
- Prevent contact with skin and eyes.[1]

- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store at room temperature in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[4\]](#)
- Protect from moisture.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[4\]](#)[\[5\]](#)

Emergency Procedures

In the event of exposure or a spill, follow these procedures immediately.

Emergency	First Aid Measures
Eye Contact	Flush eyes with water as a precaution. [1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. [1]
Spill	Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal. [1]

Physical and Chemical Properties

Property	Value
Chemical Formula	C3H4D3NO[1]
CAS Number	3669-71-4[1]
Physical State	Liquid or low-melting solid[1]
Flash Point	116 °C (241 °F)[1]
Auto-ignition Temperature	490 °C (914 °F)[1]
Lower Explosion Limit	3.2 Vol%[1]
Upper Explosion Limit	18.1 Vol%[1]

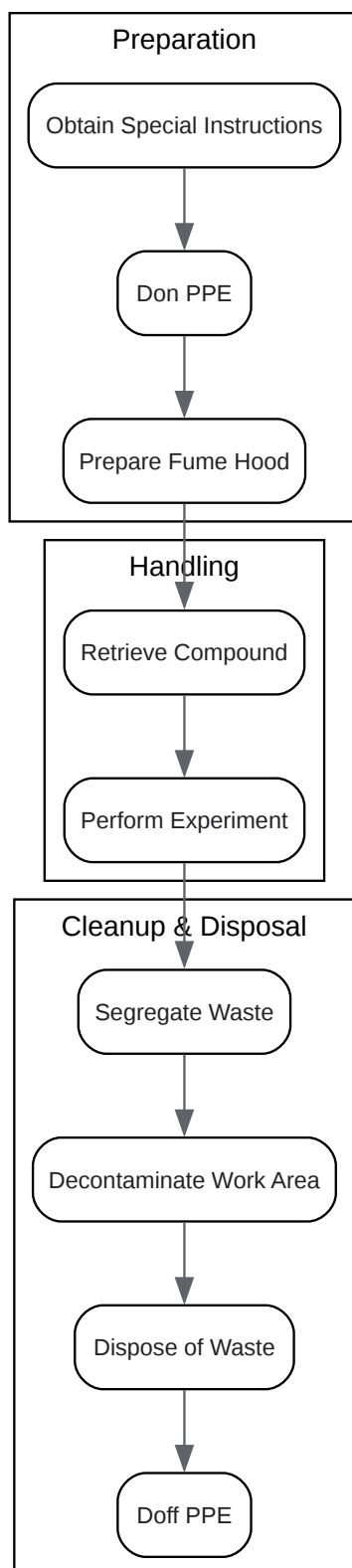
Disposal Plan

All waste containing N-Methylacetamide-d3 must be treated as hazardous waste.

- **Waste Disposal:** Contact a licensed professional waste disposal service to dispose of this material.[1]
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the chemical product.
- **Spill Residue:** Soak up spills with inert absorbent material and place in a suitable, closed container for disposal as hazardous waste.[1]

Experimental Workflow

The following diagram outlines the standard workflow for handling N-Methylacetamide-d3 in a laboratory setting.



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References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. echemi.com [echemi.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
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